

# Tridemorph application rates and pre-harvest intervals for sugar beets

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## Compound of Interest

Compound Name: *Tridemorph*

Cat. No.: *B166831*

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## Application Notes and Protocols for Tridemorph on Sugar Beets

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tridemorph** is a systemic fungicide belonging to the morpholine chemical class. It is recognized for its efficacy against powdery mildew (causative agent *Erysiphe betae*) in various crops, including sugar beets. Its mode of action involves the inhibition of ergosterol biosynthesis in fungi, a critical component of fungal cell membranes. This document provides detailed application notes and protocols relevant to the use of **tridemorph** on sugar beets, with a focus on application rates and the considerations for pre-harvest intervals.

### Application Rates for Powdery Mildew Control

Field research and product labels from regions where **tridemorph** has been used indicate a standard application rate for the control of powdery mildew on sugar beets.

Table 1: Recommended Application Rate of **Tridemorph** for Powdery Mildew Control in Sugar Beets

Formulation	Application Rate	Target Pest
Tridemorph 75% Emulsifiable Concentrate (EC)	0.75 Liters per hectare	Powdery Mildew (Erysiphe betae)[1][2]

## Pre-Harvest Interval (PHI)

A critical aspect of fungicide application is the pre-harvest interval (PHI), which is the minimum time required between the last pesticide application and the harvesting of the crop. This interval ensures that pesticide residues on the crop have degraded to a level that is safe for consumption.

Despite extensive review of available product labels and scientific literature, a specific pre-harvest interval for the use of **tridemorph** on sugar beets has not been officially specified.[3] The absence of a defined PHI necessitates a cautious approach and highlights the need for empirical determination of residue levels.

## Experimental Protocol: Determination of Pre-Harvest Interval and Residue Analysis

For research and drug development purposes, the establishment of a safe and effective pre-harvest interval is paramount. The following is a generalized experimental protocol for determining the PHI of **tridemorph** in sugar beets. This protocol is based on established methodologies for fungicide residue analysis in root crops.

### Objective

To determine the dissipation rate of **tridemorph** in sugar beet roots and leaves and to establish a pre-harvest interval that ensures residues are below the maximum residue limit (MRL).

### Materials

- **Tridemorph** 75% EC formulation
- Sugar beet crop grown under standard agricultural practices
- Pressurized sprayer calibrated for accurate application

- Sample collection bags and labels
- Homogenizer (e.g., blender)
- Solvents for extraction (e.g., acetonitrile, ethyl acetate)
- Solid-phase extraction (SPE) cartridges for cleanup
- Analytical instrumentation: High-Performance Liquid Chromatography with tandem mass spectrometry (HPLC-MS/MS) or Gas Chromatography with a Nitrogen-Phosphorus Detector (GC-NPD)
- Certified **tridemorph** analytical standard

## Methodology

- Trial Setup:
  - Establish multiple plots of sugar beet crops. Include untreated control plots and treated plots.
  - Ensure a sufficient number of plants in each plot to allow for multiple sampling points over time.
- Fungicide Application:
  - Apply **tridemorph** 75% EC at the recommended rate of 0.75 L/ha.
  - Conduct the application at a crop growth stage susceptible to powdery mildew.
  - Record the date and time of application, as well as environmental conditions.
- Sample Collection:
  - Collect samples of sugar beet roots and leaves from the treated plots at predetermined intervals after application. A typical sampling schedule would be 0 (immediately after application, once the spray has dried), 1, 3, 5, 7, 14, 21, and 28 days post-application.
  - At each sampling point, collect a representative sample from each replicate plot.

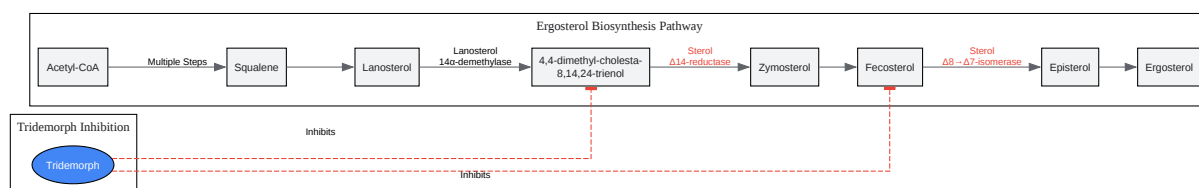
- Also, collect samples from the untreated control plots to serve as a baseline.
- Sample Preparation and Extraction:
  - Separate the sugar beet roots and leaves.
  - Wash the roots to remove soil and chop them into smaller pieces.
  - Homogenize a known weight of the chopped roots and leaves separately.
  - Extract the homogenized sample with a suitable organic solvent (e.g., acetonitrile).
  - Centrifuge the mixture and collect the supernatant.
- Cleanup:
  - Pass the extract through a solid-phase extraction (SPE) column to remove interfering matrix components.
  - Elute the **tridemorph** from the SPE column with an appropriate solvent.
  - Evaporate the solvent and reconstitute the residue in a solvent suitable for the analytical instrument.
- Residue Analysis:
  - Analyze the cleaned-up extracts using a validated analytical method, such as HPLC-MS/MS or GC-NPD.
  - Quantify the concentration of **tridemorph** in each sample by comparing the results to a calibration curve prepared from the certified analytical standard.
- Data Analysis:
  - Plot the concentration of **tridemorph** residues in both roots and leaves as a function of time.
  - Determine the dissipation kinetics of **tridemorph** and calculate its half-life in the different plant parts.

- Establish the pre-harvest interval by identifying the time required for the **tridemorph** residue to fall below the established or proposed maximum residue limit (MRL).

## Signaling Pathway and Experimental Workflow Diagrams

### Ergosterol Biosynthesis Pathway and Tridemorph's Mode of Action

**Tridemorph** inhibits the ergosterol biosynthesis pathway in fungi at two key enzymes: sterol  $\Delta^{14}$ -reductase and sterol  $\Delta^8 \rightarrow \Delta^7$ -isomerase. This disruption of ergosterol production leads to a compromised cell membrane structure and function, ultimately inhibiting fungal growth.

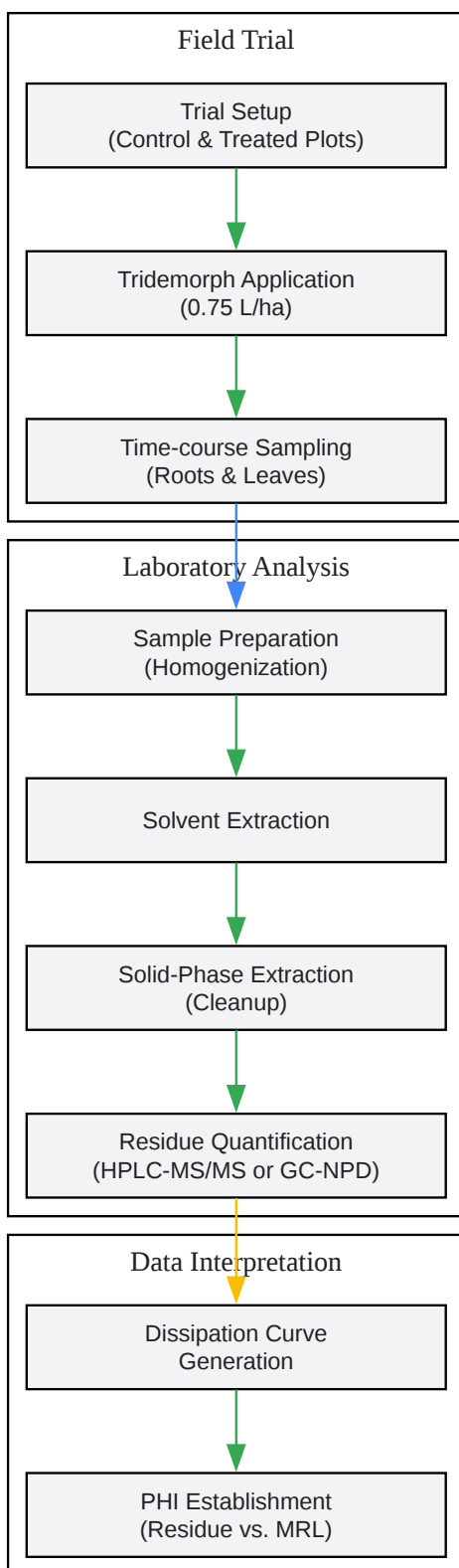


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Caption: **Tridemorph**'s inhibition of the fungal ergosterol biosynthesis pathway.

## Experimental Workflow for Pre-Harvest Interval Determination

The following diagram outlines the logical flow of the experimental protocol for determining the pre-harvest interval of **tridemorph** in sugar beets.



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Caption: Workflow for determining the pre-harvest interval of **tridemorph**.

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